

Introduction: Characterizing a Novel Halogenated Pyridine Derivative

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Compound of Interest

Compound Name: 2-Chloro-5-(chlorodifluoromethyl)pyridine

CAS No.: 71701-84-3

Cat. No.: B1623138

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2-Chloro-5-(chlorodifluoromethyl)pyridine is a halogenated pyridine derivative of interest within the fields of pharmaceutical and agrochemical research. Its structural similarity to other biologically active pyridines, such as the key intermediate 2-Chloro-5-(trifluoromethyl)pyridine, suggests its potential utility in the development of new chemical entities. A thorough understanding of the physicochemical properties of a compound is fundamental to its application and development. The melting and boiling points are critical parameters that influence purification methods, reaction conditions, and formulation strategies.

As of the latest literature review, specific experimental data for the melting and boiling points of **2-Chloro-5-(chlorodifluoromethyl)pyridine** are not readily available in public databases. This guide, therefore, serves a dual purpose: to provide a comparative analysis based on a closely related analogue and to equip researchers with the detailed experimental protocols necessary to determine these crucial properties with precision and confidence.

Comparative Physicochemical Data: Insights from a Structural Analogue

In the absence of direct data for **2-Chloro-5-(chlorodifluoromethyl)pyridine**, we can draw valuable inferences from its close structural analogue, 2-Chloro-5-(trifluoromethyl)pyridine (CAS Number: 52334-81-3). The primary difference lies in the substitution of one fluorine atom in the trifluoromethyl group with a chlorine atom. This seemingly minor change can have a

discernible impact on the compound's physical properties due to differences in atomic size, electronegativity, and intermolecular forces.

Compound	CAS Number	Molecular Formula	Melting Point (°C)	Boiling Point (°C)
2-Chloro-5-(trifluoromethyl)pyridine	52334-81-3	C ₆ H ₃ ClF ₃ N	32-34[1][2]	152[1]
2-Chloro-5-(chlorodifluoromethyl)pyridine	Not Available	C ₆ H ₃ Cl ₂ F ₂ N	Not Available	Not Available

The substitution of a fluorine atom with a larger chlorine atom in the chlorodifluoromethyl group is expected to increase the molecular weight and potentially alter the crystal lattice packing and intermolecular dipole-dipole interactions. This would likely result in a higher melting and boiling point for **2-Chloro-5-(chlorodifluoromethyl)pyridine** compared to its trifluoromethyl analogue. However, without experimental verification, this remains a well-founded hypothesis.

Experimental Determination of Melting Point: The Thiele Tube Method

The Thiele tube method is a classic and effective technique for determining the melting point of a solid organic compound.[3][4][5] It utilizes a specially designed glass tube containing a high-boiling point oil to ensure uniform heating of the sample.[5]

Causality Behind Experimental Choices

The use of an oil bath in a Thiele tube is designed to provide a consistent and evenly distributed heat to the sample, which is crucial for an accurate melting point determination. The shape of the Thiele tube promotes convection currents in the oil, ensuring that the temperature throughout the bath is uniform.[5] A slow heating rate near the melting point is critical to allow for thermal equilibrium between the oil, the thermometer, and the sample.[5]

Step-by-Step Protocol for Melting Point Determination

- Sample Preparation:
 - Place a small amount of the crystalline **2-Chloro-5-(chlorodifluoromethyl)pyridine** onto a clean, dry surface.
 - Finely powder the sample.
 - Take a capillary tube sealed at one end and press the open end into the powdered sample to pack a small amount (1-2 mm in height) into the bottom of the tube.[6]
 - Tap the sealed end of the capillary tube gently on a hard surface to ensure the sample is tightly packed at the bottom.[7]
- Apparatus Setup:
 - Attach the capillary tube to a thermometer using a small rubber band or a piece of tubing. The sample in the capillary should be level with the bulb of the thermometer.[5][8]
 - Fill the Thiele tube with a suitable high-boiling point liquid (e.g., mineral oil or silicone oil) to a level just above the top of the side arm.[3]
 - Insert the thermometer and attached capillary tube into the Thiele tube through a stopper, ensuring the sample and the thermometer bulb are immersed in the oil.[8]
- Measurement:
 - Gently heat the side arm of the Thiele tube with a Bunsen burner or a microburner using a back-and-forth motion.[5][8]
 - Observe the sample closely as the temperature rises.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).[8]
 - Continue heating slowly and record the temperature at which the last crystal of the solid melts completely (the end of the melting range).[8]
 - A pure compound will have a sharp melting point range of 0.5-1°C.

Visual Workflow for Melting Point Determination



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Caption: Workflow for Thiele Tube Melting Point Determination.

Experimental Determination of Boiling Point: The Siwoloboff Method

For determining the boiling point of a small quantity of liquid, the Siwoloboff method is highly suitable.^{[9][10]} This micro-boiling point determination relies on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.^[11]

Causality Behind Experimental Choices

This method is advantageous when only a small amount of the substance is available. The inverted capillary tube traps a small amount of air. As the sample is heated, this air expands and is eventually replaced by the vapor of the liquid. At the boiling point, the vapor pressure inside the capillary is equal to the external pressure, resulting in a steady stream of bubbles. Upon cooling, the point at which the liquid is drawn back into the capillary indicates that the external pressure has just overcome the vapor pressure of the liquid, providing an accurate boiling point reading.^[10]

Step-by-Step Protocol for Boiling Point Determination

- Sample Preparation:
 - Place a few drops of the liquid **2-Chloro-5-(chlorodifluoromethyl)pyridine** into a small, narrow test tube (a fusion tube).

- Take a capillary tube sealed at one end and place it into the fusion tube with the open end down.[10]
- Apparatus Setup:
 - Attach the fusion tube to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.
 - Immerse this assembly into a heating bath, such as a Thiele tube filled with a high-boiling point oil.[10]
- Measurement:
 - Heat the apparatus gently. Initially, a slow stream of bubbles will emerge from the capillary as the trapped air expands.
 - As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[12]
 - Once a continuous stream of bubbles is observed, remove the heat and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles stops and the liquid is just beginning to be drawn back into the capillary tube.[10]

Visual Workflow for Boiling Point Determination



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Caption: Workflow for Siwoloboff Boiling Point Determination.

Conclusion

While the precise melting and boiling points of **2-Chloro-5-(chlorodifluoromethyl)pyridine** await experimental determination, this guide provides a robust framework for researchers to establish these critical parameters. By understanding the properties of the closely related 2-Chloro-5-(trifluoromethyl)pyridine and by diligently applying the detailed methodologies outlined herein, scientists can confidently characterize this and other novel compounds, thereby advancing their research and development objectives.

References

- Siwoloboff method - Grokipedia. (n.d.). Retrieved February 23, 2026, from [\[Link\]](#)
- Siwoloboff method - Wikipedia. (n.d.). Retrieved February 23, 2026, from [\[Link\]](#)
- Chemistry LibreTexts. (2022, April 7). 6.1D: Step-by-Step Procedures for Melting Point Determination. Retrieved February 23, 2026, from [\[Link\]](#)
- Melting point determination. (n.d.). Retrieved February 23, 2026, from [\[Link\]](#)
- Timstar. (2024, May 14). Melting Point: Using the Thiele Tube. Retrieved February 23, 2026, from [\[Link\]](#)
- Filo. (2025, May 29). Determination of Boiling Point Using Siwoloboff's Method Instructions. Retrieved February 23, 2026, from [\[Link\]](#)
- Thiele tube - Wikipedia. (n.d.). Retrieved February 23, 2026, from [\[Link\]](#)
- Melting Point Determination. (n.d.). Retrieved February 23, 2026, from [\[Link\]](#)
- Scribd. (2024, January 8). Determination of The Boiling Point by The Siwoloboff Method. Retrieved February 23, 2026, from [\[Link\]](#)
- DETERMINATION OF BOILING POINTS. (n.d.). Retrieved February 23, 2026, from [\[Link\]](#)
- ACS Publications. (2018, July 3). Modified Siwoloboff–Wiegand Procedure for the Determination of Boiling Points on a Microscale. *Journal of Chemical Education*. Retrieved February 23, 2026, from [\[Link\]](#)

- Vedantu. (n.d.). Boiling Point Determination of Organic Compounds: Chemistry Guide. Retrieved February 23, 2026, from [\[Link\]](#)
- BYJU'S. (2019, November 13). Determination Of Melting Point Of An Organic Compound. Retrieved February 23, 2026, from [\[Link\]](#)
- BYJU'S. (n.d.). Determination Of Boiling Point Of An Organic Compound Experiment. Retrieved February 23, 2026, from [\[Link\]](#)
- JoVE. (2017, February 22). Video: Melting Point Determination of Solid Organic Compounds. Retrieved February 23, 2026, from [\[Link\]](#)
- EXPERIMENT (2) - DETERMINATION OF BOILING POINTS Purpose. (2021, September 19). Retrieved February 23, 2026, from [\[Link\]](#)
- experiment (1) determination of melting points. (2021, September 19). Retrieved February 23, 2026, from [\[Link\]](#)
- Scribd. (n.d.). Determination of Melting Point of An Organic Compound. Retrieved February 23, 2026, from [\[Link\]](#)
- Chemistry LibreTexts. (2022, May 5). 6.2B: Step-by-Step Procedures for Boiling Point Determination. Retrieved February 23, 2026, from [\[Link\]](#)
- Dissertation. (n.d.). 2 - chloro -5 - (trifluoromethyl) pyridine research. Retrieved February 23, 2026, from [\[Link\]](#)
- MDPI. (2024, October 6). Synthesis, Physicochemical Characterization, and Antimicrobial Evaluation of Halogen-Substituted Non-Metal Pyridine Schiff Bases. Retrieved February 23, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). Part A. Properties and Reactions of Pyridines. Retrieved February 23, 2026, from [\[Link\]](#)
- Google Patents. (n.d.). CN102452976A - Synthetic method of 2-chloro-5-trifluoromethylpyridine.

- PubChemLite. (n.d.). **2-chloro-5-(chlorodifluoromethyl)pyridine** (C₆H₃Cl₂F₂N). Retrieved February 23, 2026, from [\[Link\]](#)
- ACS Publications. (2020, May 29). Selective Halogenation of Pyridines Using Designed Phosphine Reagents. *Journal of the American Chemical Society*. Retrieved February 23, 2026, from [\[Link\]](#)
- Google Patents. (n.d.). CN110003096B - Method for preparing 2-chloro-5-trifluoromethylpyridine.
- Organic Syntheses. (2024, December 18). meta-C–H Halogenation of Pyridines, Quinolines, and Isoquinolines: meta-Chlorination of 2-Phenylpyridine. Retrieved February 23, 2026, from [\[Link\]](#)
- Google Patents. (n.d.). CN104610137A - Synthesis methods of 2-chloro-5-trichloromethylpyridine and 2-chloro-5-trifluoromethylpyridine.
- PMC. (n.d.). Selective Halogenation of Pyridines Using Designed Phosphine Reagents. Retrieved February 23, 2026, from [\[Link\]](#)

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Sources

- 1. 2-Chloro-5-trifluoromethylpyridine | 52334-81-3 [\[chemicalbook.com\]](#)
- 2. 2-氯-5-(三氟甲基)吡啶 98% | Sigma-Aldrich [\[sigmaaldrich.com\]](#)
- 3. [timstar.co.uk](#) [\[timstar.co.uk\]](#)
- 4. Thiele tube - Wikipedia [\[en.wikipedia.org\]](#)
- 5. [uomus.edu.iq](#) [\[uomus.edu.iq\]](#)
- 6. [uomustansiriyah.edu.iq](#) [\[uomustansiriyah.edu.iq\]](#)
- 7. [jove.com](#) [\[jove.com\]](#)
- 8. [chem.libretexts.org](#) [\[chem.libretexts.org\]](#)

- [9. grokipedia.com \[grokipedia.com\]](https://grokipedia.com)
- [10. Siwoloboff method - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [11. uomustansiriyah.edu.iq \[uomustansiriyah.edu.iq\]](https://uomustansiriyah.edu.iq)
- [12. Determination of Boiling Point Using Siwoloboff's Method Instructions: D.. \[askfilo.com\]](https://askfilo.com)
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